

An In-Depth Technical Guide to Brompheniramine Maleate: Chemical Structure and Properties

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Compound of Interest

Compound Name: Dimetane
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Abstract

Brompheniramine maleate is a first-generation alkylamine antihistamine widely utilized for the symptomatic relief of allergic conditions. Its therapeutic efficacy is intrinsically linked to its specific chemical structure and physicochemical properties, which dictate its pharmacological activity as a potent antagonist of the histamine H1 receptor. This technical guide provides a comprehensive overview of the chemical structure, and the physical, chemical, and pharmacological properties of brompheniramine maleate. Detailed experimental protocols for the characterization of this compound are provided, alongside visualizations of its primary signaling pathway and a representative experimental workflow for its in vitro characterization. All quantitative data are summarized in structured tables for clarity and comparative analysis.

Chemical Structure and Identification

Brompheniramine maleate is the maleate salt of brompheniramine. The brompheniramine free base has a chiral center, and the commercially available drug is a racemic mixture of the

dextrorotatory and levorotatory isomers.[1] The chemical structure of brompheniramine maleate consists of a pyridine ring and a p-bromophenyl ring attached to a central carbon, which is also bonded to a dimethylaminoethyl side chain.

Chemical Name (IUPAC): (3RS)-3-(4-bromophenyl)-N,N-dimethyl-3-(pyridin-2-yl)propan-1-amine; (Z)-but-2-enedioic acid[2]

Synonyms: 2-[p-Bromo- α -[2-(dimethylamino)ethyl]benzyl]pyridine maleate, Parabromdylamine maleate[3]

Stereochemistry: Racemic[4]

The structural formula of brompheniramine maleate is presented below:

(Image of the chemical structure of brompheniramine maleate would be placed here in a real document)

Physicochemical Properties

The physicochemical properties of brompheniramine maleate are crucial for its formulation, delivery, and pharmacokinetic profile. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Reference(s)
Appearance	White to off-white, odorless crystalline powder	[5][6]
Melting Point	130-135 °C	[5][7]
pH (1 in 100 solution)	4.0 - 5.0	[7]

Chemical and Molecular Properties

Property	Value	Reference(s)
Molecular Formula	C ₁₆ H ₁₉ BrN ₂ · C ₄ H ₄ O ₄	[3][4][8]
Molecular Weight	435.31 g/mol	[3][4][5]
CAS Number	980-71-2	[3][5][8]
pKa	9.12 (amine)	[9]
logP (Octanol-Water Partition Coefficient)	3.77	[10]

Solubility Profile

Solvent	Solubility	Quantitative Value (approx.)	Reference(s)
Water	Freely soluble	1 g in 5 mL	[5][9]
Ethanol	Soluble	1 g in 15 mL	[5][9]
Chloroform	Soluble	1 g in 15 mL	[9]
Methanol	Freely soluble	-	[11]
Methylene Chloride	Freely soluble	-	[11]
Benzene	Soluble	-	[9]

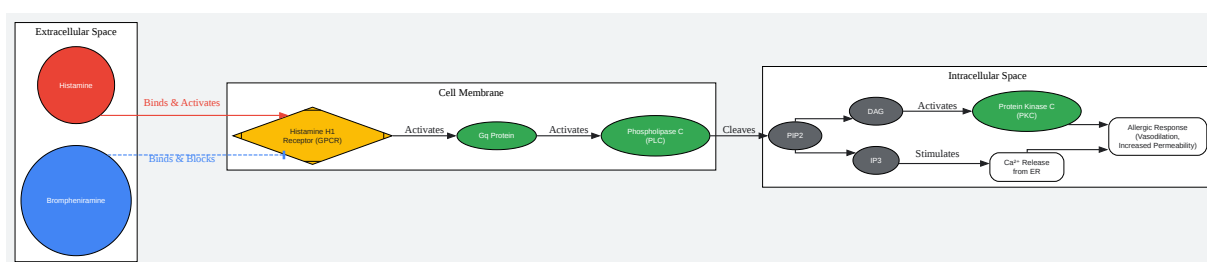
Pharmacological Properties

Mechanism of Action

Brompheniramine maleate is a potent antagonist of the histamine H1 receptor.[12][13] It competitively inhibits the binding of histamine to H1 receptors on effector cells, thereby preventing the histamine-mediated responses associated with allergic reactions. These responses include vasodilation, increased capillary permeability, and smooth muscle contraction. As a first-generation antihistamine, brompheniramine maleate can cross the blood-brain barrier, which accounts for its sedative and anticholinergic side effects.[1][8]

Histamine H1 Receptor Signaling Pathway

The binding of histamine to its H1 receptor, a G-protein coupled receptor (GPCR), initiates a cascade of intracellular events. Brompheniramine, as an antagonist, blocks this signaling pathway.



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Histamine H1 Receptor Signaling Pathway

Experimental Protocols

Detailed methodologies for the determination of key physicochemical and pharmacological properties of brompheniramine maleate are outlined below.

Melting Point Determination (USP <741>)

Objective: To determine the melting range of brompheniramine maleate.

Apparatus: Capillary melting point apparatus.

Procedure:

- Finely powder a sample of brompheniramine maleate.
- Introduce the powdered sample into a capillary tube to a height of 2-4 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a rate of 10°C/minute until the temperature is approximately 30°C below the expected melting point.
- Reduce the heating rate to 1-2°C/minute.
- Record the temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it is completely molten. This range is the melting point.^[7]

UV-Visible Spectrophotometry for Identification and Assay

Objective: To identify brompheniramine maleate and determine its concentration.

Apparatus: UV-Visible Spectrophotometer.

Procedure for Identification:

- Prepare a solution of brompheniramine maleate in methanol at a concentration of approximately 35 µg/mL.
- Scan the solution from 200 to 400 nm using methanol as a blank.
- The resulting spectrum should exhibit a maximum absorbance at approximately 261 nm.^[7]

Procedure for Assay:

- Prepare a standard solution of USP Brompheniramine Maleate RS in the desired solvent (e.g., 0.1 N HCl) of a known concentration.
- Prepare a sample solution of brompheniramine maleate in the same solvent.

- Measure the absorbance of both solutions at the wavelength of maximum absorbance (λ_{max}).
- Calculate the concentration of the sample solution using the Beer-Lambert law by comparing its absorbance to that of the standard solution.

Gas Chromatography for Purity Assessment

Objective: To determine the purity of brompheniramine maleate and identify any related substances.

Apparatus: Gas chromatograph with a flame-ionization detector (FID).

Chromatographic Conditions (as per USP):

- Column: 1.2-m x 4-mm glass column containing 3% G3 phase on S1AB support.
- Carrier Gas: Dry helium.
- Flow Rate: Adjusted to obtain a retention time of 6-7 minutes for the brompheniramine peak.
- Temperatures:
 - Column: $\sim 190^{\circ}\text{C}$
 - Injection Port: $\sim 250^{\circ}\text{C}$
 - Detector: $\sim 250^{\circ}\text{C}$

Procedure:

- Prepare a test solution by dissolving about 200 mg of brompheniramine maleate in 5 mL of methylene chloride.
- Inject approximately 1 μL of the test solution into the chromatograph.
- Record the chromatogram for at least twice the retention time of the main brompheniramine peak.

- Measure the peak areas of all detected compounds.
- Calculate the percentage of related compounds by comparing their peak areas to the total area of all peaks. The total relative area of all extraneous peaks should not exceed 2.0%.^[7]

Potentiometric Titration for pKa Determination

Objective: To determine the acid dissociation constant (pKa) of the ionizable group in brompheniramine.

Apparatus: Potentiometer with a pH electrode.

Procedure:

- Calibrate the pH meter using standard buffers (e.g., pH 4, 7, and 10).
- Prepare a ~1 mM solution of brompheniramine maleate in water.
- Adjust the initial pH of the solution to the acidic range (e.g., pH 2-3) with a standardized solution of a strong acid (e.g., 0.1 M HCl).
- Titrate the solution with a standardized solution of a strong base (e.g., 0.1 M NaOH), adding the titrant in small, known increments.
- Record the pH after each addition of titrant, allowing the reading to stabilize.
- Continue the titration until the pH reaches the basic range (e.g., pH 11-12).
- Plot the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, which corresponds to the midpoint of the steepest part of the titration curve.

Shake-Flask Method for logP Determination

Objective: To determine the octanol-water partition coefficient (logP) of brompheniramine.

Apparatus: Separatory funnel, shaker, analytical balance, and a suitable analytical instrument for concentration determination (e.g., UV-Vis spectrophotometer or HPLC).

Procedure:

- Prepare a saturated solution of n-octanol in water and a saturated solution of water in n-octanol.
- Accurately weigh a known amount of brompheniramine maleate and dissolve it in one of the phases (typically the aqueous phase).
- Place a known volume of the drug-containing phase and a known volume of the other phase into a separatory funnel.
- Shake the funnel for a sufficient time to allow for partitioning equilibrium to be reached (e.g., 24 hours).
- Allow the two phases to separate completely.
- Carefully collect samples from both the aqueous and octanol phases.
- Determine the concentration of brompheniramine in each phase using a validated analytical method.
- Calculate the partition coefficient (P) as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
- The logP is the logarithm (base 10) of the partition coefficient.

Histamine H1 Receptor Binding Assay

Objective: To determine the binding affinity of brompheniramine for the histamine H1 receptor.

Apparatus: Cell harvester, scintillation counter.

Materials:

- Membrane preparation from cells expressing the human H1 receptor.
- Radioligand (e.g., [³H]-pyrilamine).
- Non-specific binding control (e.g., a high concentration of an unlabeled H1 antagonist like diphenhydramine).

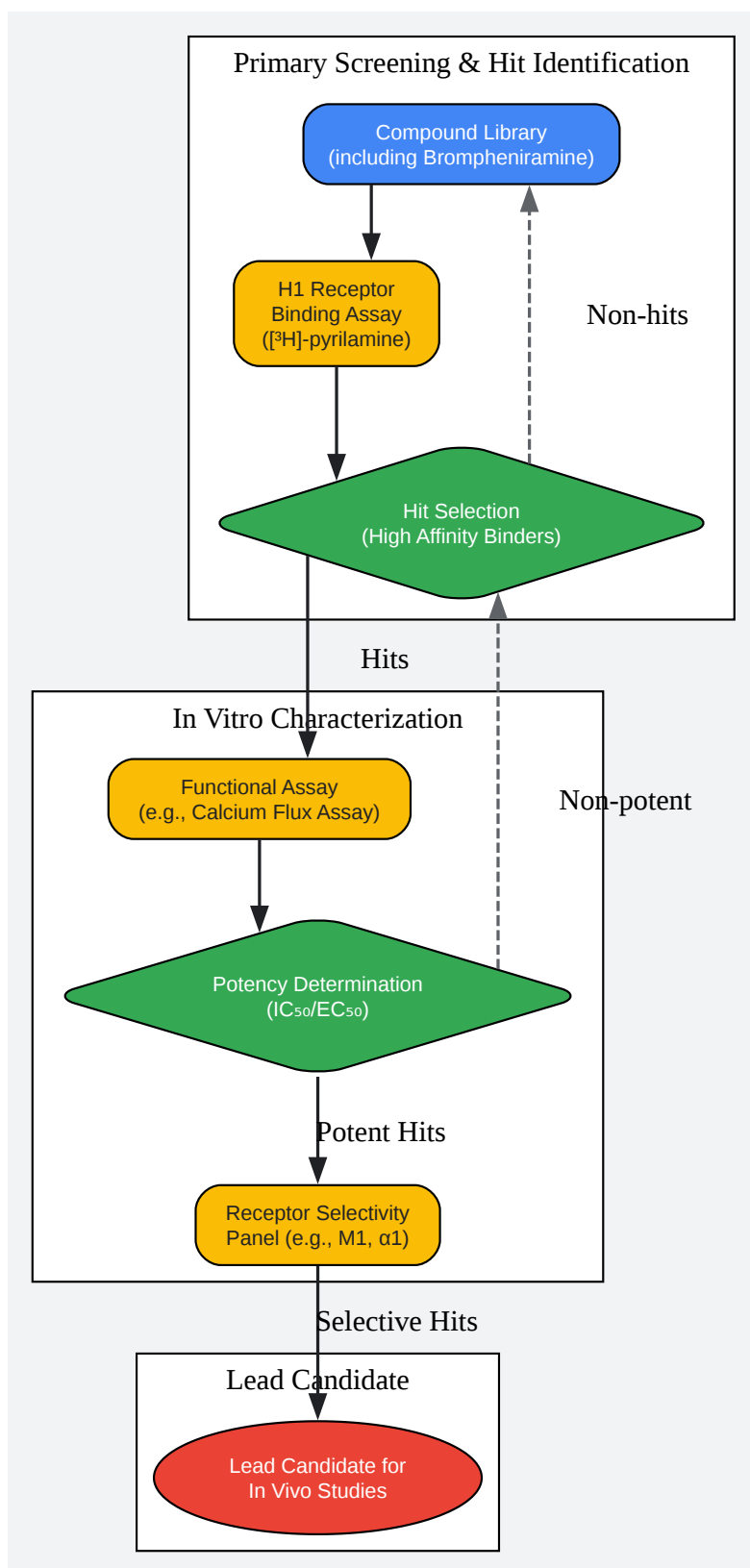
- Assay buffer.

Procedure:

- In a multi-well plate, combine the receptor membrane preparation, the radioligand, and varying concentrations of brompheniramine maleate.
- Include control wells for total binding (no competitor) and non-specific binding.
- Incubate the plate to allow binding to reach equilibrium.
- Rapidly filter the contents of each well through a glass fiber filter using a cell harvester to separate bound from free radioligand.
- Wash the filters with cold assay buffer to remove unbound radioligand.
- Place the filters in scintillation vials with scintillation cocktail.
- Measure the radioactivity in each vial using a scintillation counter.
- Calculate the specific binding at each concentration of brompheniramine.
- Plot the specific binding versus the concentration of brompheniramine to determine the IC_{50} (the concentration that inhibits 50% of specific binding).
- Calculate the K_i (inhibition constant) from the IC_{50} value using the Cheng-Prusoff equation.

Experimental Workflow Visualization

The following diagram illustrates a typical in vitro workflow for the characterization of an H1 receptor antagonist like brompheniramine maleate.



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In Vitro Workflow for H1 Antagonist Characterization

Conclusion

This technical guide has provided a detailed examination of the chemical structure and multifaceted properties of brompheniramine maleate. The tabulated physicochemical data, coupled with the comprehensive experimental protocols, offer a valuable resource for researchers and professionals in the fields of medicinal chemistry, pharmacology, and drug development. The visualization of the histamine H1 receptor signaling pathway and the experimental workflow further elucidates the mechanism of action and the characterization process for this important antihistamine. A thorough understanding of these fundamental characteristics is essential for the rational design of new therapeutic agents and the effective clinical application of existing drugs like brompheniramine maleate.

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